

Essential Safety and Disposal Procedures for BSJ-02-162

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Compound of Interest

Compound Name: *BSJ-02-162*

Cat. No.: *B12408806*

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling and Disposal of the Research Compound **BSJ-02-162**.

This document provides immediate, essential safety and logistical information for the proper disposal of **BSJ-02-162**, a potent PROTAC (Proteolysis Targeting Chimera) CDK4/6 degrader intended for research use only. Adherence to these guidelines is crucial for maintaining a safe laboratory environment and ensuring compliance with institutional and regulatory standards.

Disclaimer: The following procedures are based on general laboratory safety protocols for handling potent, biologically active small molecules. A specific Safety Data Sheet (SDS) for **BSJ-02-162** was not available through public searches. It is imperative to obtain the official SDS from the supplier (e.g., MedchemExpress, Tocris Bioscience) for definitive and detailed safety and disposal instructions.

Quantitative Data Summary

For proper chemical inventory and waste management, it is crucial to maintain accurate records of **BSJ-02-162**. The following table should be completed for each batch of the compound.

Parameter	Value	Source
Chemical Name	BSJ-02-162 (CDK4/6-IN-11)	Supplier Product Page
CAS Number	2139329-47-6	Supplier Product Page
Molecular Formula	C49H58N10O8	Supplier Product Page
Molecular Weight	919.06 g/mol	Supplier Product Page
Physical State	Solid	Supplier Product Page
Purity	>98%	Supplier Product Page
Storage Conditions	Store at -20°C or -80°C as recommended	Supplier Product Page
Supplier	[User to complete]	
Lot Number	[User to complete]	
Date of Receipt	[User to complete]	
Quantity Received	[User to complete]	
Current Quantity	[User to complete]	

Experimental Protocols: Disposal of BSJ-02-162

The proper disposal of **BSJ-02-162**, as with any potent research chemical, involves a multi-step process designed to minimize exposure and environmental contamination. The following protocol outlines the recommended steps for the disposal of solid **BSJ-02-162** and solutions containing the compound.

I. Personal Protective Equipment (PPE)

Before beginning any disposal procedures, ensure that the following minimum PPE is worn:

- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A standard laboratory coat.

II. Disposal of Solid **BSJ-02-162** Waste

- Collection:
 - Carefully collect all unwanted solid **BSJ-02-162** and any materials grossly contaminated with the solid (e.g., weighing paper, spatulas) in a designated, sealed, and clearly labeled hazardous waste container.
 - The container label should include: "Hazardous Waste," "**BSJ-02-162**," the CAS number, and the approximate quantity.
- Waste Stream:
 - Dispose of the sealed container through your institution's chemical waste management program. This typically involves collection by Environmental Health and Safety (EHS) personnel.
 - Do not mix with non-hazardous waste.

III. Disposal of **BSJ-02-162** Solutions

- Aqueous Solutions:
 - Collect all aqueous waste solutions containing **BSJ-02-162** in a designated, sealed, and clearly labeled hazardous aqueous waste container.
 - The container label should include: "Hazardous Aqueous Waste," "**BSJ-02-162**," the solvent(s) and their approximate concentrations, and the estimated concentration of **BSJ-02-162**.
- Organic Solvent Solutions:
 - Collect all organic waste solutions containing **BSJ-02-162** in a designated, sealed, and clearly labeled hazardous organic waste container.
 - The container label should include: "Hazardous Organic Waste," "**BSJ-02-162**," the solvent(s) and their approximate concentrations, and the estimated concentration of **BSJ-02-162**.

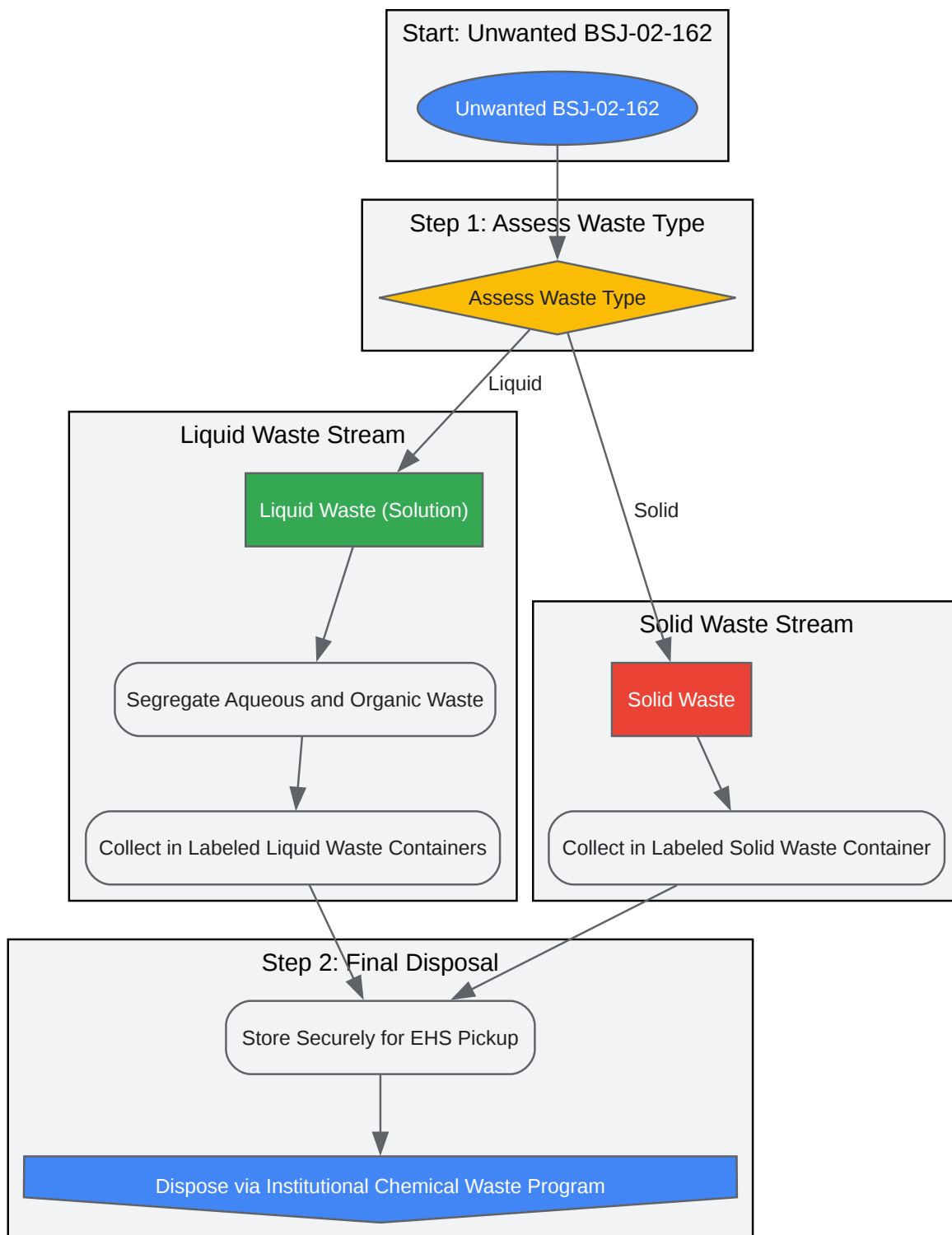
- Do not mix incompatible solvents.
- Decontamination of Labware:
 - Glassware and other reusable labware that have come into contact with **BSJ-02-162** should be decontaminated.
 - Rinse the labware with a suitable organic solvent (e.g., ethanol or acetone) to remove residual compound. Collect this rinse as hazardous organic waste.
 - Following the solvent rinse, wash the labware with soap and water.

IV. Spill Management

- Small Spills:
 - For small spills of solid **BSJ-02-162**, carefully wipe the area with a damp paper towel to avoid generating dust.
 - For small spills of **BSJ-02-162** solutions, absorb the spill with an inert absorbent material (e.g., vermiculite, sand, or chemical absorbent pads).
 - Place all cleanup materials in a sealed, labeled hazardous waste container.
- Large Spills:
 - Evacuate the immediate area.
 - Alert your laboratory supervisor and institutional EHS.
 - Prevent the spill from entering drains.

Mandatory Visualization: Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **BSJ-02-162**.



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Caption: Disposal workflow for **BSJ-02-162**.

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